

# QSPac Synthesis and Application Protocols for Research Laboratories

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## Compound of Interest

Compound Name: QSPac  
Cat. No.: B10852824

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## Introduction

**QSPac**, chemically identified as N-acetyl-Gln-Ser-Pro-OH (Ac-QSP-OH), is a synthetic tripeptide that has been identified as an inhibitor of the human sodium-dependent glucose cotransporter 1 (hSGLT1). SGLT1 is a key transporter for glucose and galactose uptake in the small intestine. Its inhibition is a therapeutic strategy for managing conditions such as type 2 diabetes and postprandial hyperglycemia. These application notes provide a comprehensive guide for the chemical synthesis of **QSPac** via solid-phase peptide synthesis (SPPS) and a detailed protocol for evaluating its biological activity as an hSGLT1 inhibitor.

## Chemical and Physical Properties

Property	Value
IUPAC Name	N-acetyl-L-glutaminy-L-seryl-L-proline
Sequence	Ac-Gln-Ser-Pro-OH
Molecular Formula	C <sub>17</sub> H <sub>28</sub> N <sub>4</sub> O <sub>8</sub>
Molecular Weight	412.43 g/mol
Appearance	White to off-white lyophilized powder
Solubility	Soluble in water

## Synthesis Protocol: Solid-Phase Peptide Synthesis (SPPS)

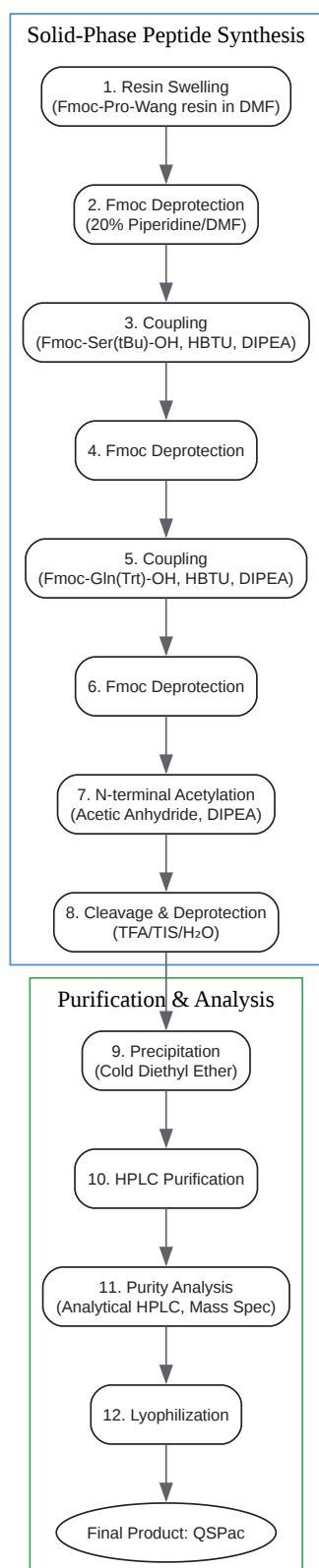
The synthesis of **QSPac** is most efficiently achieved using Fmoc-based solid-phase peptide synthesis. This method involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble resin support.

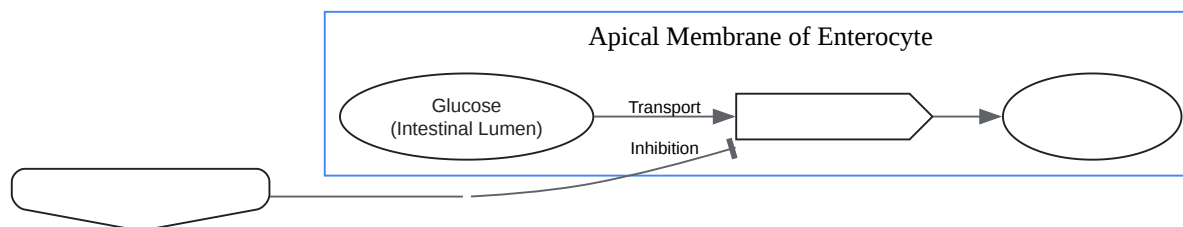
### Materials and Reagents

- Fmoc-Pro-Wang resin
- Fmoc-Ser(tBu)-OH
- Fmoc-Gln(Trt)-OH
- Coupling Reagent: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate)
- Base: DIPEA (N,N-Diisopropylethylamine)
- Deprotection Reagent: 20% Piperidine in DMF (N,N-Dimethylformamide)
- N-terminal Acetylation Reagent: Acetic anhydride, DIPEA in DMF
- Cleavage Cocktail: 95% TFA (Trifluoroacetic acid), 2.5% TIS (Triisopropylsilane), 2.5% Water

- Solvents: DMF, DCM (Dichloromethane), Diethyl ether (cold)
- Solid-phase peptide synthesis vessel
- Shaker or automated peptide synthesizer
- HPLC system for purification and analysis
- Lyophilizer

## Experimental Workflow: QSPac Synthesis





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